

An In-depth Technical Guide to 3-Chloro-3-methylpentane

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Compound of Interest

Compound Name: 3-Chloro-3-methylpentane

Cat. No.: B1594240

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This guide provides a comprehensive overview of **3-chloro-3-methylpentane**, including its nomenclature, physicochemical properties, key reactions, and detailed experimental protocols for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Nomenclature

The compound with the chemical structure $\text{CH}_3\text{CH}_2\text{C}(\text{Cl})(\text{CH}_3)\text{CH}_2\text{CH}_3$ is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

- IUPAC Name: **3-chloro-3-methylpentane**[\[1\]](#)

This compound is also known by several synonyms:

- 1-Ethyl-1-methylpropyl chloride[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- 3-Methyl-3-chloropentane[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Diethylmethylcarbonyl chloride[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Physicochemical Properties

The following table summarizes the key quantitative data for **3-chloro-3-methylpentane**.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ Cl	[1][2][3][4][7]
Molecular Weight	120.62 g/mol	[1][2][4][7]
CAS Number	918-84-3	[2][4][5]
Appearance	Colorless liquid	[7]
Density	0.885 g/mL at 25 °C	[2][6][7][8]
Boiling Point	115-116 °C at 760 mmHg	[2][8]
Refractive Index	n _{20/D} 1.421	[8]
Flash Point	9 °C (48.2 °F) - closed cup	[2]
Purity	≥96%	[4]

Applications and Reactions

3-Chloro-3-methylpentane serves as a valuable reactant and model compound in organic chemistry.

- **Grignard Reagent Formation:** It is used as a reactant to prepare the Grignard reagent, chloro(1-ethyl-1-methylpropyl)magnesium. This organometallic compound is a key intermediate in various coupling reactions.[8]
- **Kumada-Tamao-Corriu Coupling:** The Grignard reagent derived from **3-chloro-3-methylpentane** can be utilized in Kumada-Tamao-Corriu coupling reactions, which are important for the formation of carbon-carbon bonds.[8]
- **Model Compound for PVC Studies:** Due to its structural similarity to tertiary chloride defects in polyvinyl chloride (PVC), **3-chloro-3-methylpentane** is an ideal model compound for studying the mechanisms of metal-catalyzed living radical graft copolymerization initiated from these defect sites.[8]
- **Elimination Reactions:** **3-chloro-3-methylpentane** can undergo elimination reactions (E1 or E2) to form alkenes. According to Zaitsev's rule, the major product is the more substituted

alkene, which in this case is 3-methyl-2-pentene.[9]

- Substitution Reactions: As a tertiary alkyl halide, it can undergo S_N1 substitution reactions. For example, its reaction with water proceeds via an S_N1 mechanism.[10]

Experimental Protocols

Synthesis of **3-Chloro-3-methylpentane** from 3-Methylpentan-3-ol using Lucas Reagent

This protocol describes the synthesis of **3-chloro-3-methylpentane** from the corresponding tertiary alcohol using the Lucas reagent (a solution of zinc chloride in concentrated hydrochloric acid). The reaction proceeds via an S_N1 mechanism.

Materials:

- 3-methylpentan-3-ol
- Lucas reagent (anhydrous $ZnCl_2$ in concentrated HCl)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Sodium bicarbonate solution (saturated)
- Anhydrous sodium sulfate
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine 3-methylpentan-3-ol with the Lucas reagent.
- Equip the flask with a reflux condenser and heat the mixture under reflux for approximately one hour.
- After the reaction is complete, allow the mixture to cool to room temperature.

- Transfer the cooled mixture to a separatory funnel and wash it with a saturated sodium bicarbonate solution to neutralize the excess acid.
- Separate the aqueous layer and wash the organic layer with water.
- Drain the aqueous layer and dry the organic layer containing the product with anhydrous sodium sulfate.
- Filter the mixture to remove the drying agent.
- Purify the crude product by distillation, collecting the fraction that boils at 115-116 °C.

Diagrams

The following diagram illustrates the workflow for the synthesis of **3-chloro-3-methylpentane**.



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Caption: Synthesis workflow for **3-chloro-3-methylpentane**.

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